

# A Technical Guide to the Vapor Pressure of Hexafluoroethane (C<sub>2</sub>F<sub>6</sub>)

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
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Audience: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the vapor pressure of **hexafluoroethane** (C<sub>2</sub>F<sub>6</sub>) as a function of temperature. It includes tabulated experimental data, detailed descriptions of common experimental protocols for vapor pressure measurement, and conceptual diagrams to illustrate key relationships and workflows.

# **Introduction to Vapor Pressure**

Vapor pressure is the pressure exerted by a vapor in thermodynamic equilibrium with its condensed phases (solid or liquid) at a given temperature in a closed system.[1] It is a fundamental thermodynamic property of a substance that indicates its volatility. As temperature increases, the vapor pressure of a substance also increases.[1] Accurate vapor pressure data is crucial in a wide range of scientific and industrial applications, including chemical engineering, environmental science, and materials science. For instance, in the semiconductor industry, **hexafluoroethane** is used as a plasma process gas, where precise knowledge of its vapor pressure is essential for process control.[2]

## Vapor Pressure Data for Hexafluoroethane

The following table summarizes experimental data for the vapor pressure of **hexafluoroethane** at various temperatures. The data is compiled from studies utilizing high-purity samples (>99.999 molar %).



Temperature (K)	Temperature (°C)	Vapor Pressure (kPa)	Reference
177	-96.15	35	[2][3]
177.3	-95.85	-	[2]
198.15	-75	101.325	[4]
232.96	-40.19	19.04	[2]
234	-39.15	21	[2][3]
291	17.85	2902	[2][3]
293.035	19.885	3030.47	[2]
294.15	21	3164.7	[4]

Note: Vapor pressure values may be converted from other units presented in the source material. The value at 294.15 K (21 °C) was converted from 459 psia.[4]

# **Experimental Protocols for Vapor Pressure Measurement**

The determination of vapor pressure can be performed using several experimental methods, which are broadly classified as static, dynamic, or effusion-based.[5] The selection of a method depends on factors such as the substance's volatility, the required accuracy, and the temperature and pressure range of interest.[1][6]

#### 3.1. Static Method

The static method is a direct measurement technique where the sample is placed in a sealed, evacuated container, and the pressure of the vapor in equilibrium with the condensed phase is measured at a constant temperature.[7][8] It is considered one of the most accurate methods for vapor pressure measurement.[8]

Detailed Methodology (based on OECD 104):[9]

• Sample Preparation: A sample of the substance is introduced into the test apparatus.

## Foundational & Exploratory





- Degassing: The sample is thoroughly degassed to remove any dissolved gases, such as air, which would contribute to the total pressure and lead to erroneous results.[7] This is often achieved by repeated freeze-pump-thaw cycles or by in-situ cyclic pumping.[9][10]
- Temperature Equilibration: The entire apparatus, including the pressure sensor, is heated to
  the desired temperature. It is crucial to ensure the entire substance and its vapor are at the
  prescribed temperature to achieve accurate results.[11] The system is allowed to reach
  thermal equilibrium, where the temperature is stable (e.g., within ±0.2 K).[9]
- Pressure Measurement: Once thermodynamic equilibrium between the liquid/solid and vapor phases is established, the vapor pressure is measured using a calibrated pressure transducer.[9][11]
- Data Collection: The procedure is repeated at different temperatures to obtain a vapor pressure curve.[9]

The static cell method was used to obtain the vapor pressure data for **hexafluoroethane** presented in the table above over a temperature range of 177 K to 291 K.[2][3][12]

#### 3.2. Dynamic Method

In the dynamic method, a liquid is heated until it boils at a specific, controlled external pressure. The temperature at which it boils is the equilibrium temperature for that pressure.[6] Alternatively, a stream of inert gas is passed through or over the substance at a rate slow enough to ensure saturation, and the amount of substance transported by the gas is determined.[1][6][13]

Detailed Methodology (Boiling-Point Method):

- Apparatus Setup: The substance is placed in an ebulliometer, which is connected to a pressure control system.
- Pressure Control: The system pressure is set and maintained at a desired value by an electronic pressure controller.
- Heating and Boiling: The substance is heated until it boils. The temperature of the vaporliquid equilibrium is precisely measured.



- Data Acquisition: The boiling temperature is recorded for the set pressure.
- Iterative Measurements: The process is repeated at various pressures to construct the vapor pressure curve.

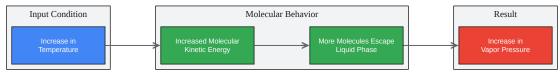
This method is advantageous because the continual renewal of the vapor-liquid interface can facilitate the attainment of equilibrium.[14]

#### 3.3. Isoteniscope Method

The isoteniscope is a specific type of static apparatus.[7] It consists of a sample bulb connected to a U-tube manometer containing a sample of the liquid being tested.[15][16] When the liquid levels in the U-tube are equal, the vapor pressure of the substance in the bulb is balanced by and equal to the externally applied pressure, which is measured by a separate manometer.[15] This method is designed to minimize compositional changes during measurement.[17]

### **Visualizations**

The following diagrams illustrate the conceptual relationship between temperature and vapor pressure and a typical workflow for the static measurement method.

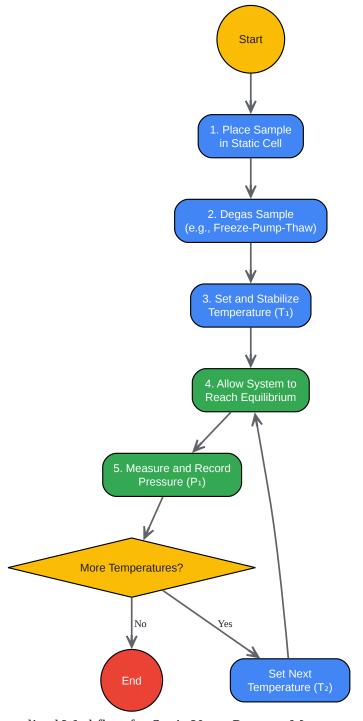


Temperature's Effect on Vapor Pressure

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Caption: Logical flow showing how temperature increase leads to higher vapor pressure.





Generalized Workflow for Static Vapor Pressure Measurement

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Caption: A typical experimental workflow for the static method of vapor pressure measurement.



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